

Personal protective equipment for handling (S)-Piperazine-2-carboxylic acid

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Compound of Interest

Compound Name: (S)-Piperazine-2-carboxylic acid

Cat. No.: B126285

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Essential Safety and Handling Guide for (S)-Piperazine-2-carboxylic acid

This guide provides crucial safety and logistical information for the handling and disposal of **(S)-Piperazine-2-carboxylic acid**, tailored for researchers, scientists, and professionals in drug development.

(S)-Piperazine-2-carboxylic acid is classified as a hazardous chemical that can cause skin and serious eye irritation, as well as potential respiratory irritation.^{[1][2][3]} Adherence to strict safety protocols is essential to mitigate risks during its handling and use.

Hazard Identification and Classification

- Signal Word: Warning^{[1][2][3]}
- Hazard Statements: Causes skin irritation (H315), Causes serious eye irritation (H319), May cause respiratory irritation (H335).^{[2][3]}
- Target Organs: Respiratory system.^{[2][4]}

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment to be used when handling **(S)-Piperazine-2-carboxylic acid**.

Operation	Engineering Controls	Eye and Face Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing and preparing solutions	Chemical fume hood or ventilated enclosure	Chemical safety goggles (compliant with EN 166) or face shield.[1][5]	Nitrile or neoprene gloves (powder-free).[6] Inspect gloves before use.	Laboratory coat or disposable gown.[5][6]	NIOSH-approved N95 or N100 respirator if dust is generated.[2][5]
Conducting reactions and transfers	Chemical fume hood	Chemical safety goggles (compliant with EN 166) or face shield.[1][5]	Nitrile or neoprene gloves.[6]	Laboratory coat or disposable gown.[5][6]	Not generally required if handled in a fume hood.
Handling spills	Well-ventilated area	Chemical safety goggles and face shield.[6]	Two pairs of chemotherapy-grade gloves (ASTM D6978).[6]	Disposable, fluid-resistant gown.[6]	A fit-tested N95 respirator or higher, depending on the spill size and potential for aerosolization.[6]

Operational and Disposal Plans

Handling and Storage

- Handling: Avoid all personal contact, including inhalation of dust and contact with eyes and skin.[7][8] Use in a well-ventilated area, preferably a chemical fume hood.[7][8] Do not eat,

drink, or smoke when handling this substance.[7] Wash hands thoroughly after handling.[1] Contaminated clothing should be removed and laundered before reuse.[7]

- Storage: Store in a cool, dry, and well-ventilated area in a tightly sealed container.[1] Keep away from incompatible materials such as strong oxidizing agents.[1]

First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[1] Remove contact lenses if present and easy to do.[9] Seek immediate medical attention.[1]
Skin Contact	Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes.[1] Continue rinsing for at least 15 minutes.[10] If skin irritation persists, seek medical advice.[5]
Inhalation	Move the person to fresh air.[1] If breathing is difficult, provide oxygen. If not breathing, give artificial respiration.[3] Seek medical attention if you feel unwell.[5]
Ingestion	Clean mouth with water and drink plenty of water afterwards.[5] Do NOT induce vomiting.[9] Seek medical attention if symptoms occur.[5]

Disposal Plan

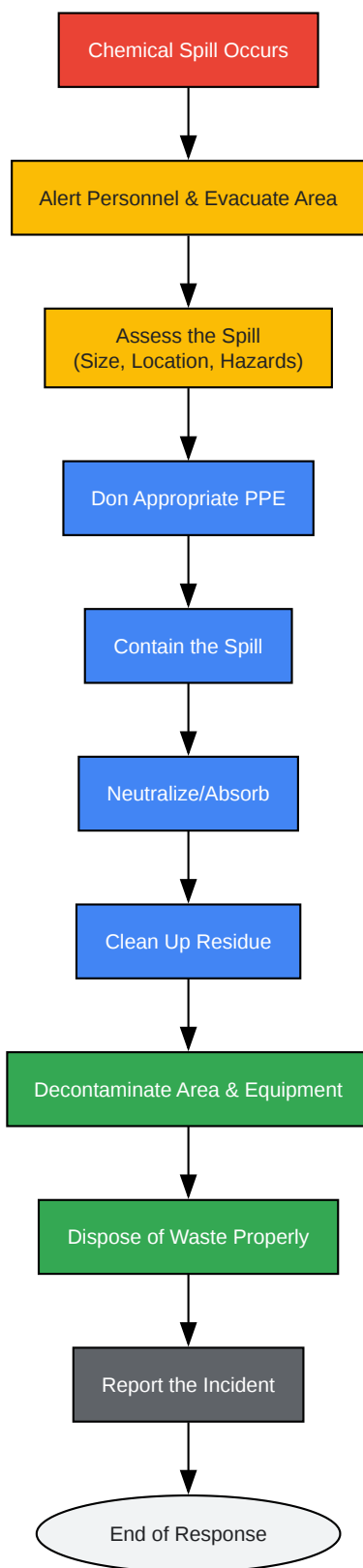
Dispose of **(S)-Piperazine-2-carboxylic acid** and its containers in accordance with local, regional, and national hazardous waste regulations.[1] Do not empty into drains.[1] Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.

Experimental Protocols: Chemical Spill Response

In the event of a spill, follow this step-by-step procedure:

- **Evacuate and Alert:** Immediately alert others in the vicinity and evacuate the area if the spill is large or in a poorly ventilated space.
- **Secure the Area:** Restrict access to the spill area.
- **Don Appropriate PPE:** Wear the PPE outlined in the table above for handling spills.
- **Contain the Spill:** For solid spills, carefully sweep up the material and place it into a suitable, labeled container for disposal.^[1] Avoid generating dust.^[7] For liquid spills, use an inert absorbent material to contain and collect the spill.
- **Decontaminate the Area:** Clean the spill area with a suitable decontaminating agent, followed by a thorough wash with soap and water.
- **Dispose of Waste:** All contaminated materials, including absorbent pads, gloves, and clothing, must be placed in a sealed, labeled container for hazardous waste disposal.
- **Report the Incident:** Report the spill to the appropriate laboratory or institutional safety officer.

Chemical Spill Response Workflow



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Caption: Workflow for a chemical spill response.

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References

- 1. fishersci.com [fishersci.com]
- 2. 哌嗪-2-羧酸 二盐酸盐 98% | Sigma-Aldrich [sigmaaldrich.com]
- 3. (S)-Piperazine-2-carboxylic acid - Safety Data Sheet [chemicalbook.com]
- 4. 哌嗪-2-羧酸 二盐酸盐 98% | Sigma-Aldrich [sigmaaldrich.com]
- 5. fishersci.ie [fishersci.ie]
- 6. Personal protective equipment in your pharmacy - Alberta College of Pharmacy [abpharmacy.ca]
- 7. datasheets.scbt.com [datasheets.scbt.com]
- 8. chemscene.com [chemscene.com]
- 9. mmbio.byu.edu [mmbio.byu.edu]
- 10. cprcertificationnow.com [cprcertificationnow.com]
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